

(2-Chlorophenyl)hydrazine molecular weight and formula

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Compound of Interest

Compound Name: (2-Chlorophenyl)hydrazine

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An In-depth Technical Guide to **(2-Chlorophenyl)hydrazine** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **(2-Chlorophenyl)hydrazine**, a significant chemical intermediate in various synthetic and pharmaceutical applications. The document details its fundamental chemical properties, analytical methodologies for its characterization, and its role in synthetic chemistry, with a focus on information relevant to researchers, scientists, and professionals in drug development.

Core Properties of (2-Chlorophenyl)hydrazine

(2-Chlorophenyl)hydrazine is commonly handled and available as its hydrochloride salt, which enhances its stability. It serves as a crucial building block in the synthesis of more complex molecules, particularly heterocyclic compounds that form the backbone of many pharmaceutical agents.^[1]

Physicochemical Data

The key quantitative data for **(2-Chlorophenyl)hydrazine** hydrochloride are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Chemical Formula	C6H7ClN2 · HCl (or C6H8Cl2N2)	[2][3][4]
Molecular Weight	179.04 g/mol	[2][3]
Alternate Molecular Weight	179.05 g/mol	[4][5]
Appearance	White to slightly yellow crystalline needles or chunks	[3]
Melting Point	200-203 °C (decomposes)	[4]
CAS Number	41052-75-9	[4][5]

Synthesis and Applications

(2-Chlorophenyl)hydrazine is a valuable intermediate in organic synthesis. It is utilized in the production of dyes and as a precursor in various pharmaceutical manufacturing processes.[3][6] One notable application is in the synthesis of pyrazoline derivatives.[4] Furthermore, it has been used in studies related to the intrinsic resistance of *Mycobacterium smegmatis* to fluoroquinolones, which are treatments for *Mycobacterium tuberculosis*. [4]

Experimental Protocols

Accurate analysis and quality control are paramount when using **(2-Chlorophenyl)hydrazine** in research and drug development. High-Performance Liquid Chromatography (HPLC) is a standard method for separating and quantifying **(2-Chlorophenyl)hydrazine** from its positional isomers and other impurities.[7]

Protocol: Isomer Separation by Reverse-Phase HPLC

This protocol outlines a method for the separation and analysis of chlorophenylhydrazine isomers, which is critical for ensuring the purity of the starting material in a synthesis workflow. [7]

Objective: To separate and quantify **(2-Chlorophenyl)hydrazine** from its isomers (e.g., 3-CPH, 4-CPH) and related impurities like 4-Chloroaniline.

Materials and Equipment:

- Shimadzu LC-PDA system (or equivalent) with Lab Solutions software[7]
- Waters X-Bridge C18 column (250 mm × 4.6 mm, 3.5 μm)[7]
- **(2-Chlorophenyl)hydrazine** sample and standards
- Diluent: 0.2% Ortho-Phthalaldehyde (OPA) in water and acetonitrile (75:25, v/v)[7]
- Mobile Phase A: Buffer solution
- Mobile Phase B: Acetonitrile and Water
- Rinse Solution: Water and acetonitrile (20:80, v/v)[7]

Methodology:

- Sample Preparation: Prepare a working solution of the **(2-Chlorophenyl)hydrazine** sample at a concentration of 0.5 mg/mL in the specified diluent.[7]
- Chromatographic Conditions:
 - Flow Rate: 0.6 mL/min[7]
 - Injection Volume: 5 μL[7]
 - Column: Waters X-Bridge C18 (250 mm × 4.6 mm, 3.5 μm)[7]
 - Detection: PDA detector
 - Total Analysis Time: 65 minutes[7]
- Procedure:
 - Equilibrate the column with the initial mobile phase composition.
 - Inject 5 μL of the prepared sample solution into the HPLC system.[7]

- Run the gradient elution program to separate the components.
- Monitor the elution profile and record the chromatogram.
- Identify and quantify the peaks corresponding to **(2-Chlorophenyl)hydrazine** and its impurities by comparing their retention times with those of standard solutions. The retention time for 2-CPH has been observed at approximately 23.1 minutes under specific conditions.[7]

Visualized Workflow

The following diagram illustrates the logical workflow for the analytical quality control of a **(2-Chlorophenyl)hydrazine** sample using HPLC.



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Caption: Logical workflow for HPLC-based purity analysis of **(2-Chlorophenyl)hydrazine**.

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